

An In-depth Technical Guide to the Physical Properties of 9,10-Dimethylanthracene

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Compound of Interest

Compound Name: 9,10-Dimethylanthracene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **9,10-Dimethylanthracene** (DMA), a polycyclic aromatic hydrocarbon of significant interest in materials science and as a chemical probe. This document details its melting point and solubility characteristics, supported by established experimental protocols.

Core Physical Properties

9,10-Dimethylanthracene is a yellow crystalline solid at room temperature. Its physical characteristics are crucial for its application in various research and development fields.

Quantitative Physical Data

The key physical properties of **9,10-Dimethylanthracene** are summarized in the table below for easy reference and comparison.

Property	Value	Solvents
Melting Point	182-184 °C	Not Applicable
Solubility	Soluble	Toluene, Benzene, Ethanol, Hexane, Chloroform
Insoluble	Water	
Water Solubility	0.056 mg/L (at 25 °C) [1]	Water

Experimental Protocols

Accurate determination of physical properties is fundamental to the characterization of a chemical compound. The following sections provide detailed methodologies for measuring the melting point and solubility of **9,10-Dimethylanthracene**.

Melting Point Determination: A General Protocol for Polycyclic Aromatic Hydrocarbons

The melting point of **9,10-Dimethylanthracene** can be precisely determined using a simultaneous thermal analyzer (STA). This method is applicable to a wide range of polycyclic aromatic hydrocarbons.

Apparatus and Materials:

- Simultaneous Thermal Analyzer (STA)
- Sealed aluminum crucibles with a pinhole (approx. 50 µm)
- High-purity **9,10-Dimethylanthracene** sample
- Inert purge gas (e.g., Nitrogen)
- Melting point standards for calibration (e.g., indium, aluminum, gold)

Procedure:

- Calibration: Calibrate the STA instrument using certified melting point standards to ensure temperature accuracy.
- Sample Preparation: Place a small, representative sample (approximately 20 mg) of **9,10-Dimethylanthracene** into a sealed aluminum crucible.
- Instrument Setup: Place the crucible in the STA sample carrier. Purge the system with nitrogen at a constant flow rate (e.g., 70 ml/min).
- Thermal Program: Heat the sample at a constant rate (e.g., 10 K/min) up to a temperature beyond the expected melting point.
- Data Analysis: The melting point is determined as the extrapolated onset temperature of the endothermic peak observed in the Differential Scanning Calorimetry (DSC) signal, which corresponds to the phase transition from solid to liquid.

Solubility Determination in Organic Solvents: A General Gravimetric Method

This protocol describes a general gravimetric method for determining the solubility of **9,10-Dimethylanthracene** in various organic solvents.

Apparatus and Materials:

- Analytical balance
- Thermostatic shaker or magnetic stirrer with temperature control
- Vials with airtight seals
- Syringe filters (chemically compatible with the solvent)
- Oven or vacuum oven
- **9,10-Dimethylanthracene**
- Selected organic solvent (e.g., toluene, hexane, ethanol)

Procedure:

- Saturation: Add an excess amount of **9,10-Dimethylanthracene** to a known volume of the chosen organic solvent in a sealed vial.
- Equilibration: Place the vial in a thermostatic shaker or on a magnetic stirrer at a constant temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the vial to stand undisturbed at the constant temperature for several hours to allow the undissolved solid to settle.
- Sample Withdrawal: Carefully withdraw a known volume of the clear supernatant using a syringe fitted with a filter to remove any suspended particles.
- Solvent Evaporation: Transfer the filtered solution to a pre-weighed container and evaporate the solvent completely in an oven or vacuum oven at a temperature below the boiling point of the solvent.
- Mass Determination: After complete evaporation of the solvent, weigh the container with the dried solute.
- Calculation: The solubility is calculated from the mass of the dissolved **9,10-Dimethylanthracene** and the volume of the solvent used.

Water Solubility Determination

A detailed and specific protocol for determining the aqueous solubility of **9,10-Dimethylanthracene** has been established.

Apparatus and Materials:

- Flask (250 mL)
- Magnetic stirrer
- Separatory funnel

- Spectrophotofluorometer
- **9,10-Dimethylanthracene**
- Distilled water
- Cyclohexane (for extraction)

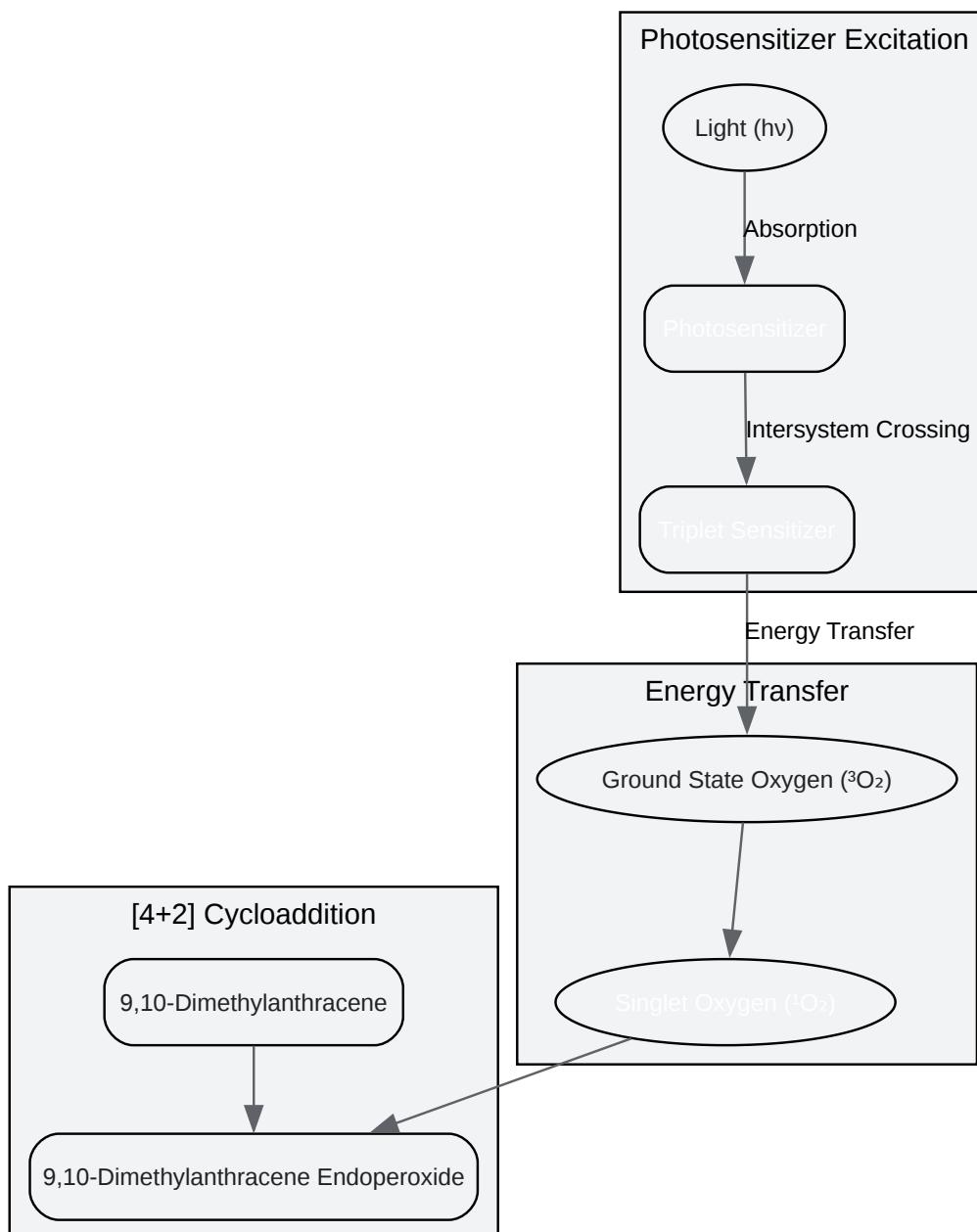
Procedure:

- Saturation: A saturated solution of **9,10-Dimethylanthracene** in water is prepared by vigorously stirring an excess of the compound in a 250 mL flask for 24 hours.[1]
- Equilibration: The mixture is then allowed to settle at 25 °C for at least 48 hours.[1]
- Separation: The saturated aqueous solution is decanted and filtered.
- Extraction: A known volume (50-100 mL) of the filtered solution is extracted with approximately 5 mL of cyclohexane in a separatory funnel by shaking for 2 hours.[1]
- Analysis: The cyclohexane extract is then analyzed using a spectrophotofluorometer to determine the concentration of **9,10-Dimethylanthracene**.[1]

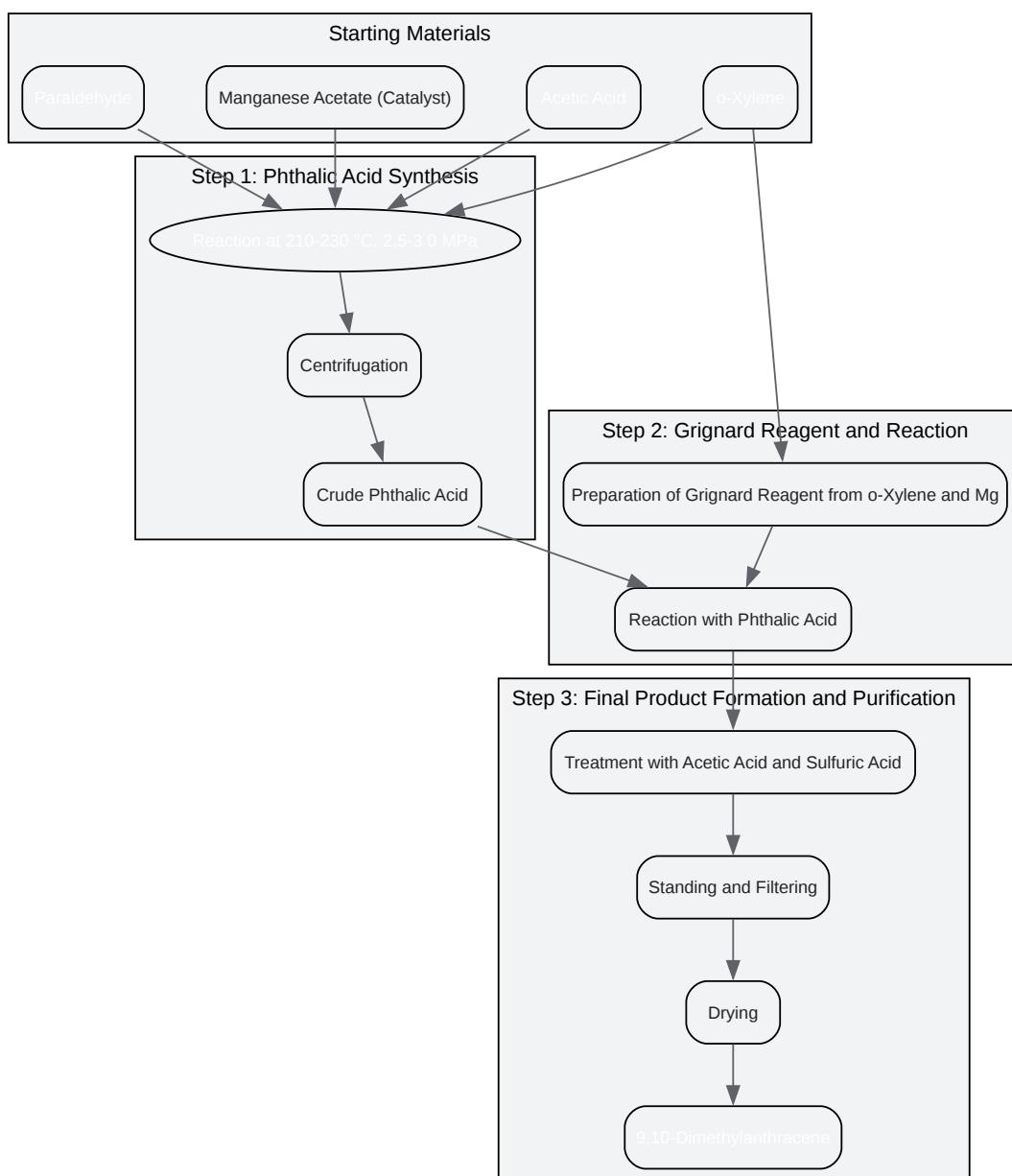
Visualizing Chemical Processes

To further aid in the understanding of the chemical behavior and synthesis of **9,10-Dimethylanthracene**, the following diagrams illustrate key processes.

Reaction of 9,10-Dimethylanthracene with Singlet Oxygen



Synthesis Workflow of 9,10-Dimethylanthracene

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References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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